

GNQWFI peptide reconstitution and storage instructions

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Compound of Interest		
Compound Name:	Gnqwfi	
Cat. No.:	B14197070	Get Quote

Application Notes and Protocols: GNQWFI Peptide

For Researchers, Scientists, and Drug Development Professionals

Product Information

The **GNQWFI** peptide is a synthetic hexapeptide with the sequence Gly-Asn-Gln-Trp-Phe-Ile. It functions as a specific antagonist of Vascular Endothelial Growth Factor Receptor 1 (VEGFR1), also known as Fms-like tyrosine kinase 1 (Flt-1). By blocking the interaction of VEGFR1 with its ligands, such as VEGFA, VEGFB, and placental growth factor (PIGF), **GNQWFI** effectively inhibits downstream signaling pathways.[1][2] This inhibitory action on VEGF-induced endothelial cell migration and tube formation makes it a valuable tool for research in areas such as oncology, ophthalmology, and inflammatory diseases like asthma.[1][2]

Chemical Properties:



Property	Value
Sequence	Gly-Asn-Gln-Trp-Phe-Ile
Molecular Formula	C37H49N9O9
Molecular Weight	763.84 g/mol [2]
Appearance	Solid

Reconstitution of Lyophilized GNQWFI Peptide

Proper reconstitution of the lyophilized **GNQWFI** peptide is crucial for maintaining its biological activity and ensuring accurate experimental results. The following protocol provides a step-by-step guide for optimal solubilization.

Materials Required:

- Lyophilized GNQWFI peptide vial
- Appropriate solvent (see Section 2.2)
- Sterile, low-protein binding polypropylene or glass vials
- Sterile pipette tips
- Vortex mixer
- Centrifuge

Solvent Selection:

The solubility of a peptide is primarily determined by its amino acid composition. The **GNQWFI** sequence contains both hydrophobic (Trp, Phe, Ile) and polar (Asn, Gln) residues. For a peptide with unknown solubility characteristics, a systematic approach is recommended.

Initial Solvent: Start with a small amount of sterile, high-purity water.



- Acidic Peptides: If the peptide does not dissolve in water, the presence of acidic residues would suggest adding a small amount of a basic solvent like 0.1 M ammonium bicarbonate.
- Basic Peptides: For basic peptides, a small amount of a dilute acidic solvent such as 0.1 M acetic acid can aid dissolution.
- Hydrophobic Peptides: For highly hydrophobic peptides that do not dissolve in aqueous solutions, organic solvents such as DMSO, DMF, or acetonitrile may be necessary. It is critical to dissolve the peptide completely in the organic solvent before adding any aqueous buffer.

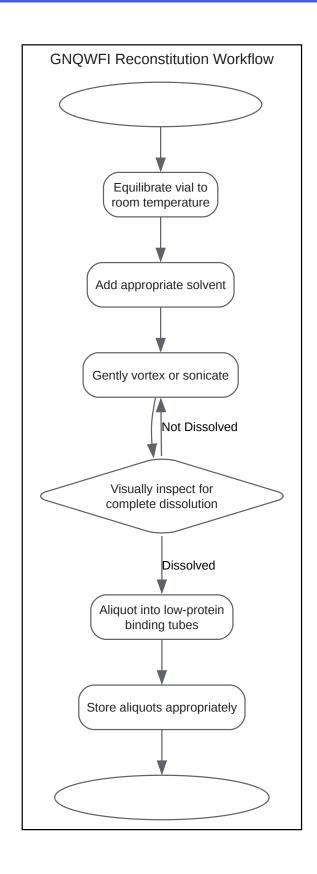
Note: The final concentration of any organic solvent should be compatible with the intended biological assay.

Reconstitution Protocol:

- Equilibration: Before opening, allow the vial of lyophilized peptide to equilibrate to room temperature for at least 20-30 minutes. This prevents condensation and moisture contamination, which can degrade the peptide.
- Solvent Addition: Carefully add the selected solvent to the vial to achieve the desired stock solution concentration. A common starting concentration is 1-2 mg/mL.
- Dissolution: Gently vortex or sonicate the vial to ensure the peptide is completely dissolved.
 Avoid vigorous shaking, as this can cause peptide aggregation.
- Verification: Visually inspect the solution to ensure there are no undissolved particulates. If precipitation is observed, sonication may help.

Below is a workflow diagram for the reconstitution process:





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Caption: Workflow for **GNQWFI** peptide reconstitution.



Storage of GNQWFI Peptide

Proper storage is critical to prevent degradation and maintain the stability of the **GNQWFI** peptide.

Lyophilized Peptide:

For long-term storage, lyophilized **GNQWFI** peptide should be stored at -20°C or -80°C in a desiccated, dark environment. When stored correctly, lyophilized peptides can be stable for several years. The **GNQWFI** sequence contains tryptophan (W), which is susceptible to oxidation, and asparagine (N) and glutamine (Q), which can degrade over time.

Reconstituted Peptide (Stock Solution):

The stability of peptides in solution is limited. It is highly recommended to aliquot the reconstituted peptide into single-use volumes to avoid repeated freeze-thaw cycles, which can lead to degradation.

Storage Recommendations for **GNQWFI** Stock Solution:

Storage Temperature	Duration
-80°C	Up to 6 months
-20°C	Up to 1 month
4°C	Up to 1 week

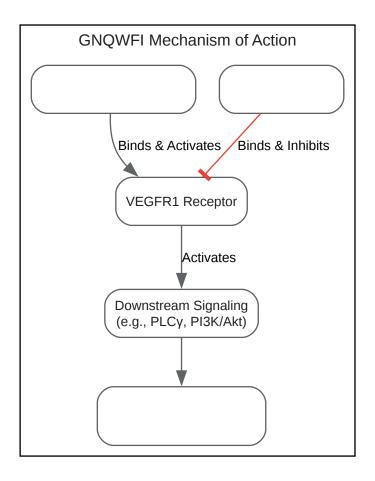
Note: The **GNQWFI** peptide contains amino acids (Asn, Gln, Trp) that are prone to degradation in solution. For optimal stability, store solutions frozen and use sterile buffers at a pH of 5-6.

Mechanism of Action: VEGFR1 Antagonism

GNQWFI exerts its biological effects by acting as a VEGFR1 antagonist. It competitively binds to VEGFR1, thereby preventing the binding of its natural ligands, VEGFA, VEGFB, and PIGF. This blockade inhibits the activation of downstream signaling pathways that are crucial for angiogenesis, cell migration, and proliferation.



The simplified signaling pathway is illustrated below:



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Caption: Simplified **GNQWFI** signaling pathway.

Experimental Protocols Cell Migration Assay (Boyden Chamber):

- Culture endothelial cells (e.g., HUVECs) to 80-90% confluency.
- Starve the cells in a serum-free medium for 4-6 hours.
- Resuspend the cells in a serum-free medium.
- In the lower chamber of the Boyden apparatus, add a medium containing a chemoattractant (e.g., VEGFA) with or without varying concentrations of **GNQWFI**.



- Add the cell suspension to the upper chamber, which is separated by a porous membrane.
- Incubate for 4-6 hours at 37°C in a 5% CO2 incubator.
- Remove non-migrated cells from the upper surface of the membrane.
- Fix and stain the migrated cells on the lower surface of the membrane.
- Count the migrated cells under a microscope.

Tube Formation Assay:

- Coat the wells of a 96-well plate with Matrigel and allow it to solidify at 37°C for 30 minutes.
- Seed endothelial cells onto the Matrigel-coated wells.
- Treat the cells with a medium containing a pro-angiogenic factor (e.g., VEGFA) with or without different concentrations of GNQWFI.
- Incubate for 6-12 hours at 37°C in a 5% CO2 incubator.
- Observe the formation of tube-like structures under a microscope.
- Quantify the extent of tube formation by measuring the total tube length or the number of branch points.

Safety Precautions

- Handle the **GNQWFI** peptide in accordance with standard laboratory safety procedures.
- Wear appropriate personal protective equipment (PPE), including gloves, a lab coat, and safety glasses.
- For research use only. Not for human consumption.

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